

Spectral Characteristics of Solvent Red 23: A Technical Guide

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Compound of Interest

Compound Name: Red 17
CAS No.: 1342-80-9
Cat. No.: B1170018

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Introduction

Solvent Red 23, also known as Sudan III or C.I. 26100, is a lipophilic diazo dye. Its chemical structure, characterized by two azo groups, is responsible for its distinct red-orange color.^[1] With a molecular formula of $C_{22}H_{16}N_4O$ and a molecular weight of 352.39 g/mol, this dye is soluble in various organic solvents such as ethanol, acetone, and benzene, but insoluble in water.^{[1][2][3]} Its primary applications are in coloring nonpolar substances like oils, fats, waxes, and various hydrocarbon-based products.^{[2][4]} In the realm of scientific research, understanding the spectral characteristics of such dyes is crucial for their potential application in sensing, imaging, and as tracers in various analytical methodologies.

This technical guide provides an in-depth overview of the spectral properties of Solvent Red 23, focusing on its absorption and fluorescence characteristics. It includes a summary of quantitative spectral data, detailed experimental protocols for spectral analysis, and a discussion on the influence of solvent polarity on its spectral behavior.

Physicochemical Properties of Solvent Red 23

A summary of the key physicochemical properties of Solvent Red 23 is presented in the table below.

Property	Value	Reference
Synonyms	Sudan III, C.I. 26100, Cerasin Red	[4]
CAS Number	85-86-9	[1]
Molecular Formula	C ₂₂ H ₁₆ N ₄ O	[1]
Molecular Weight	352.39 g/mol	[1]
Appearance	Yellowish-red to red powder	[2]
Melting Point	199 °C (decomposes)	
Solubility	Soluble in ethanol, acetone, benzene; Insoluble in water	[1][2][3]

UV-Visible Absorption Spectroscopy

The color of Solvent Red 23 arises from its absorption of light in the visible region of the electromagnetic spectrum. The primary absorption band is attributed to $\pi \rightarrow \pi^*$ electronic transitions within the conjugated system of the diazo structure.

Solvatochromism

Solvent Red 23 exhibits solvatochromism, meaning its absorption spectrum, particularly the wavelength of maximum absorption (λ_{max}), is influenced by the polarity of the solvent.[5] Generally, an increase in solvent polarity leads to a bathochromic shift (a shift to longer wavelengths) of the main absorption band. This phenomenon is due to the differential stabilization of the ground and excited electronic states of the dye molecule by the solvent molecules.

Quantitative Absorption Data

The following table summarizes the reported UV-Visible absorption characteristics of Solvent Red 23 in various solvents.

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)	Reference
Ethanol	504	30,000	
Various Solvents	490-510	$\sim 10^4$	[6][7]
Hexane	254-362	Not Reported	[8][9]
Acetonitrile	264-364, and a peak around 313	Not Reported	[8][9]
Chloroform	354	Not Reported	[10]

Note: The ranges reported for hexane and acetonitrile likely encompass multiple absorption bands in the UV and visible regions.

Fluorescence Spectroscopy

While diazo compounds are not typically known for strong fluorescence, studies have indicated that Sudan dyes, including Solvent Red 23, do exhibit fluorescence. The fluorescence properties, such as the emission maximum and quantum yield, are also expected to be influenced by the solvent environment.

Quantitative Fluorescence Data

Detailed quantitative data on the fluorescence characteristics of Solvent Red 23, including excitation and emission maxima and fluorescence quantum yield, are not readily available in the published literature. Further experimental investigation is required to fully characterize these properties.

Experimental Protocols

The following sections provide detailed methodologies for the spectral analysis of Solvent Red 23.

UV-Visible Spectroscopy

This protocol outlines the procedure for determining the absorption spectrum and molar absorptivity of Solvent Red 23.

Materials:

- Solvent Red 23
- Spectroscopic grade solvents (e.g., ethanol, hexane, acetonitrile)
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)
- Double-beam UV-Visible spectrophotometer

Procedure:

- Stock Solution Preparation:
 - Accurately weigh a small amount of Solvent Red 23 (e.g., 5 mg).
 - Dissolve the dye in a known volume (e.g., 100 mL) of the desired solvent in a volumetric flask to prepare a stock solution of known concentration.
- Preparation of Working Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of working solutions with concentrations that will yield absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometer Setup:
 - Turn on the spectrophotometer and allow it to warm up for at least 30 minutes.
 - Set the wavelength range for scanning (e.g., 300-700 nm).
 - Use the pure solvent as a blank to zero the instrument.

- Data Acquisition:
 - Rinse a quartz cuvette with the working solution and then fill it.
 - Place the cuvette in the sample holder of the spectrophotometer.
 - Record the absorption spectrum.
 - Identify the wavelength of maximum absorbance (λ_{max}).
 - Record the absorbance at λ_{max} for each of the working solutions.
- Data Analysis:
 - Plot a calibration curve of absorbance at λ_{max} versus concentration.
 - Perform a linear regression of the data. The slope of the line, according to the Beer-Lambert law ($A = \epsilon bc$), will be the molar absorptivity (ϵ) since the path length (b) is 1 cm.

Fluorescence Spectroscopy

This protocol describes the general procedure for measuring the fluorescence emission and excitation spectra of Solvent Red 23.

Materials:

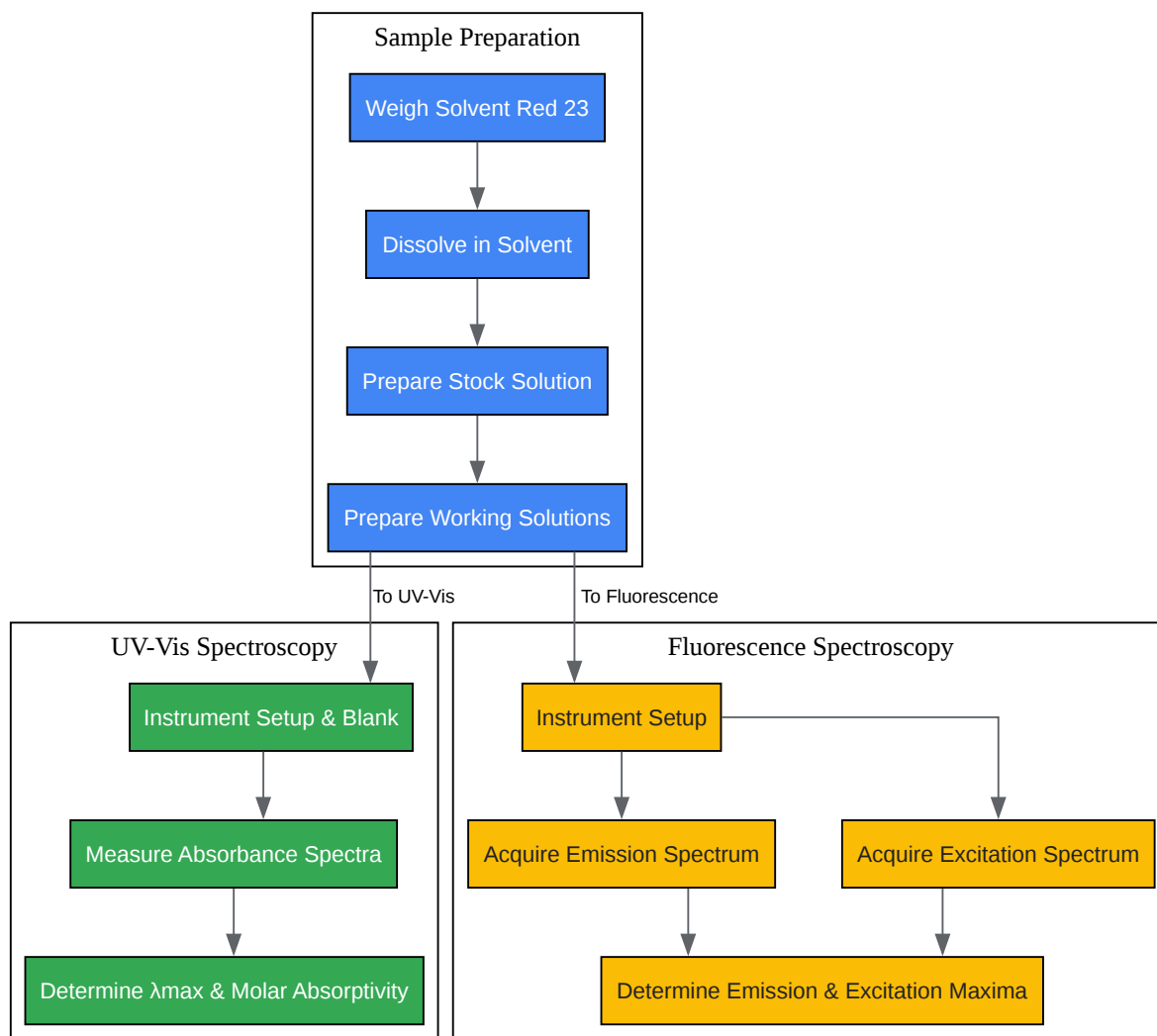
- Solvent Red 23 solutions of known concentration (as prepared for UV-Vis spectroscopy)
- Spectroscopic grade solvents
- Quartz fluorescence cuvettes
- Spectrofluorometer

Procedure:

- Sample Preparation:

- Use a dilute solution of Solvent Red 23 with an absorbance of less than 0.1 at the excitation wavelength to avoid inner filter effects.
- Spectrofluorometer Setup:
 - Turn on the spectrofluorometer and allow the lamp to stabilize.
 - Set the excitation and emission slit widths (e.g., 5 nm).
- Emission Spectrum Acquisition:
 - Set the excitation wavelength to the λ_{max} determined from the UV-Vis spectrum (or a wavelength on the shoulder of the absorption peak).
 - Scan a range of emission wavelengths starting from about 10 nm above the excitation wavelength to a longer wavelength where the fluorescence intensity returns to baseline.
 - Identify the wavelength of maximum fluorescence emission.
- Excitation Spectrum Acquisition:
 - Set the emission wavelength to the maximum determined from the emission spectrum.
 - Scan a range of excitation wavelengths over the absorption region of the dye.
 - The resulting excitation spectrum should be similar in shape to the absorption spectrum.

Mandatory Visualizations



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Caption: Experimental workflow for spectral analysis of Solvent Red 23.

Conclusion

This technical guide has summarized the key spectral characteristics of Solvent Red 23, with a focus on its UV-Visible absorption properties and the influence of solvent polarity. The provided quantitative data, though limited in scope for fluorescence, offers a valuable baseline for researchers. The detailed experimental protocols serve as a practical starting point for the accurate and reproducible spectral analysis of this dye. Further research is warranted to fully elucidate the fluorescence properties of Solvent Red 23, which would expand its potential applications in various scientific disciplines, including drug development and materials science.

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